

2,2-Dimethylaziridine safety, handling, and storage precautions

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Compound of Interest

Compound Name: 2,2-Dimethylaziridine

Cat. No.: B1330147

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An In-depth Technical Guide to **2,2-Dimethylaziridine**: Safety, Handling, and Storage

This guide provides comprehensive safety, handling, and storage information for **2,2-Dimethylaziridine** (CAS No: 2658-24-4), tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is critical to ensure safety in the laboratory and to maintain the integrity of the chemical.

Hazard Identification and Classification

2,2-Dimethylaziridine is classified as a hazardous substance requiring careful management. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for understanding its primary dangers.

GHS Classification Summary

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 2		Danger	H225: Highly flammable liquid and vapour[1][2]
Acute Toxicity, Oral	Category 3		Danger	H301: Toxic if swallowed[1][2]
Skin Corrosion/Irritation	Category 1A / 2	corrosive	Danger / Warning	H314: Causes severe skin burns and eye damage[1][2] / H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	Category 1 / 2A	corrosive	Danger / Warning	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	!	Warning	H335: May cause respiratory irritation[3]

Note: Classifications can vary slightly between suppliers. The most severe classifications have been included.

Primary Hazards:

- **Flammability:** The compound is a highly flammable liquid and its vapors can form explosive mixtures with air.[1][4]
- **Toxicity:** It is toxic if swallowed.[1][2] Overexposure may lead to serious illness or death.[3]
- **Corrosivity and Irritation:** It causes skin irritation and serious eye irritation.[3] Some sources indicate it may cause severe skin burns and eye damage.[1][2] Skin contact can lead to

inflammation, itching, scaling, reddening, or blistering.[3] Eye contact may result in redness, pain, or severe damage.[3] Inhalation may irritate the lungs and respiratory system.[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below. Limited data is available in the public domain.

Property	Value	Source
CAS Number	2658-24-4	[2][3][5]
Molecular Formula	C ₄ H ₉ N	[2][5][6]
Molecular Weight	71.12 g/mol	[2][6]
Appearance	Colorless to Yellow Liquid	
pKa	8.28 ± 0.40 (Predicted)	[5]

Safe Handling Protocols

Safe handling requires stringent adherence to engineering controls, personal protective equipment mandates, and hygiene practices.

Engineering Controls

- Ventilation: All work with **2,2-Dimethylaziridine** must be conducted in a well-ventilated area. [3] A certified chemical fume hood is mandatory.
- Ignition Sources: All sources of ignition, including open flames, sparks, and hot surfaces, must be strictly excluded from the handling area.[4]
- Static Discharge: Use explosion-proof electrical, ventilating, and lighting equipment. Containers and receiving equipment must be grounded and bonded to prevent static discharge.
- Tools: Only non-sparking tools should be used when handling the substance.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to prevent any personal contact.

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield is recommended.[3]	Protects against splashes and vapors causing serious eye irritation or damage.[3]
Hand Protection	Chemically resistant gloves (e.g., Butyl, Viton). Glove suitability and durability depend on the duration and nature of the contact.[3][7]	Prevents skin contact which causes irritation or burns.[3]
Skin and Body Protection	A flame-retardant lab coat or chemical-resistant apron. Full protective clothing may be required for larger quantities or spill response.[4]	Protects skin from accidental contact and splashes.
Respiratory Protection	If ventilation is inadequate or for emergency situations, a NIOSH-approved respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA) is required. [3]	Prevents inhalation of vapors which cause respiratory irritation.[3]

Hygiene Practices

- Avoid all personal contact with the chemical, including inhalation of vapors.[4]
- Do not eat, drink, or smoke in the work area.[4]
- Wash hands and skin thoroughly with soap and water after handling.[3]

- Remove any contaminated clothing immediately and wash it before reuse.[\[3\]](#)

Storage and Incompatibility

Proper storage is crucial for maintaining safety and chemical stability.

- Conditions: Store in a cool, dry, and well-ventilated area.[\[3\]](#) The storage area should be secured and locked.[\[3\]](#)
- Containers: Keep the container tightly closed when not in use.[\[3\]](#)
- Ignition Sources: Store away from heat and all sources of ignition.[\[3\]](#)
- Purification and Inert Atmosphere: For high-purity applications, the chemical can be dried over solid KOH, filtered, and freshly distilled from sodium.[\[5\]](#)[\[8\]](#) It should be stored under an inert atmosphere, such as dry nitrogen.[\[5\]](#)[\[8\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents.[\[3\]](#)

Emergency Procedures

Immediate and appropriate response to emergencies can significantly mitigate harm.

First Aid Measures

The following table details the immediate first aid response required for different exposure routes. Medical attention should be sought immediately in all cases of exposure.[\[3\]](#)

Exposure Route	First Aid Protocol
Inhalation	1. Remove the person to fresh air immediately. [3] 2. If breathing has stopped, provide artificial respiration.[3] 3. If breathing is difficult, administer oxygen.[3] 4. Obtain immediate medical aid.[3]
Skin Contact	1. Immediately remove all contaminated clothing and shoes.[3] 2. Flush the skin with large amounts of running water for at least 15 minutes.[3] 3. Obtain immediate medical aid.[3]
Eye Contact	1. Immediately flush open eyes with plenty of running water for at least 15 minutes.[3] 2. If present, remove contact lenses after the initial flushing if it is easy to do so. Continue rinsing.[3] 3. Obtain immediate medical aid.[3]
Ingestion	1. Do NOT induce vomiting.[3] 2. Rinse the mouth thoroughly with water.[3] 3. Never give anything by mouth to an unconscious person.[3] 4. Obtain immediate medical aid.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: The substance is highly flammable. Vapors are heavier than air and may travel a considerable distance to an ignition source.[4] Containers may rupture violently if heated.[4] Combustion produces toxic and irritating gases, including carbon oxides and nitrogen oxides.[3]
- Protective Actions: Firefighters must wear full protective gear and a pressure-demand, self-contained breathing apparatus (SCBA).[3] Cool fire-exposed containers with water spray from a protected location.[4]

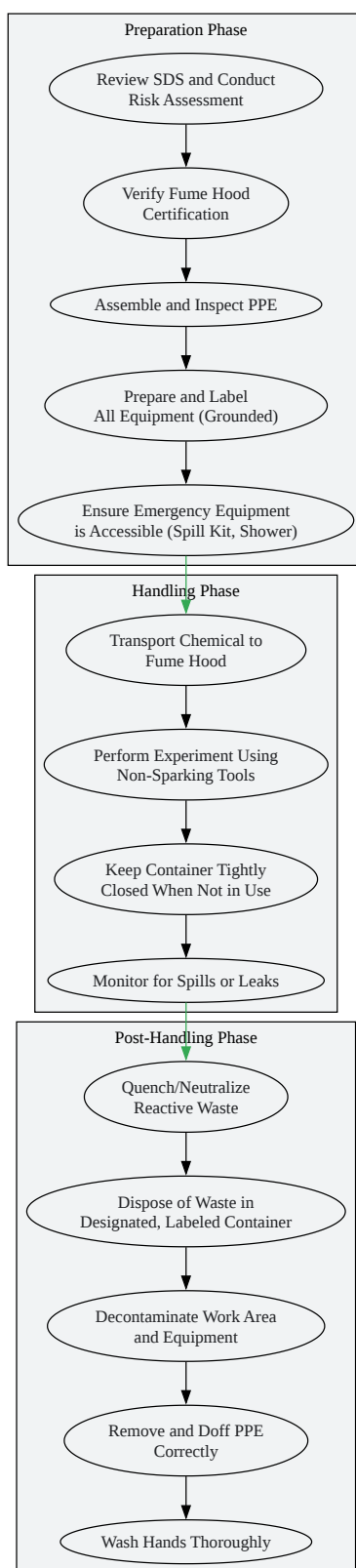
Accidental Release Measures

- Personal Precautions: Evacuate unprotected personnel. Wear the appropriate level of PPE as described in Section 3.2.[3]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[3]
- Containment and Cleanup:
 - Remove all sources of ignition.[3][4]
 - Ensure adequate ventilation.[3]
 - Contain the spill using inert, non-combustible absorbent material such as sand, earth, or vermiculite.[3][4]
 - Use spark-free tools to collect the absorbed material.[4]
 - Place the waste into a suitable, labeled container for disposal.[3]
 - Dispose of the waste at an approved waste disposal plant in accordance with local, state, and federal regulations.[3]

Experimental Workflow and Safety Logic

While specific experimental protocols are proprietary, a general workflow for handling **2,2-Dimethylaziridine** in a research setting can be established based on safety principles.

Diagram: Safe Handling Workflow in a Laboratory Setting`dot



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Caption: Logical relationship of safety precautions for hazardous chemicals.

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